

synthesis of 2-(Bromomethyl)benzaldehyde from 2-methylbenzaldehyde

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-(Bromomethyl)benzaldehyde

CAS No.: 60633-91-2

Cat. No.: S683604

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Compound Profiles and Synthesis Challenge

The tables below summarize the identified information for the starting material and the target product.

Table 1: Characterization of 2-Methylbenzaldehyde

Property	Description
IUPAC Name	2-Methylbenzaldehyde [1]
Other Names	o-Tolualdehyde [1] [2]
CAS Registry Number	529-20-4 [2]
Molecular Formula	C ₈ H ₈ O [1] [2]
Molecular Weight	120.15 g/mol [1] [2]
Appearance	Colorless liquid [1]
Boiling Point	199-200 °C [1]
Hazards	Causes skin and serious eye irritation; may cause respiratory irritation [1]

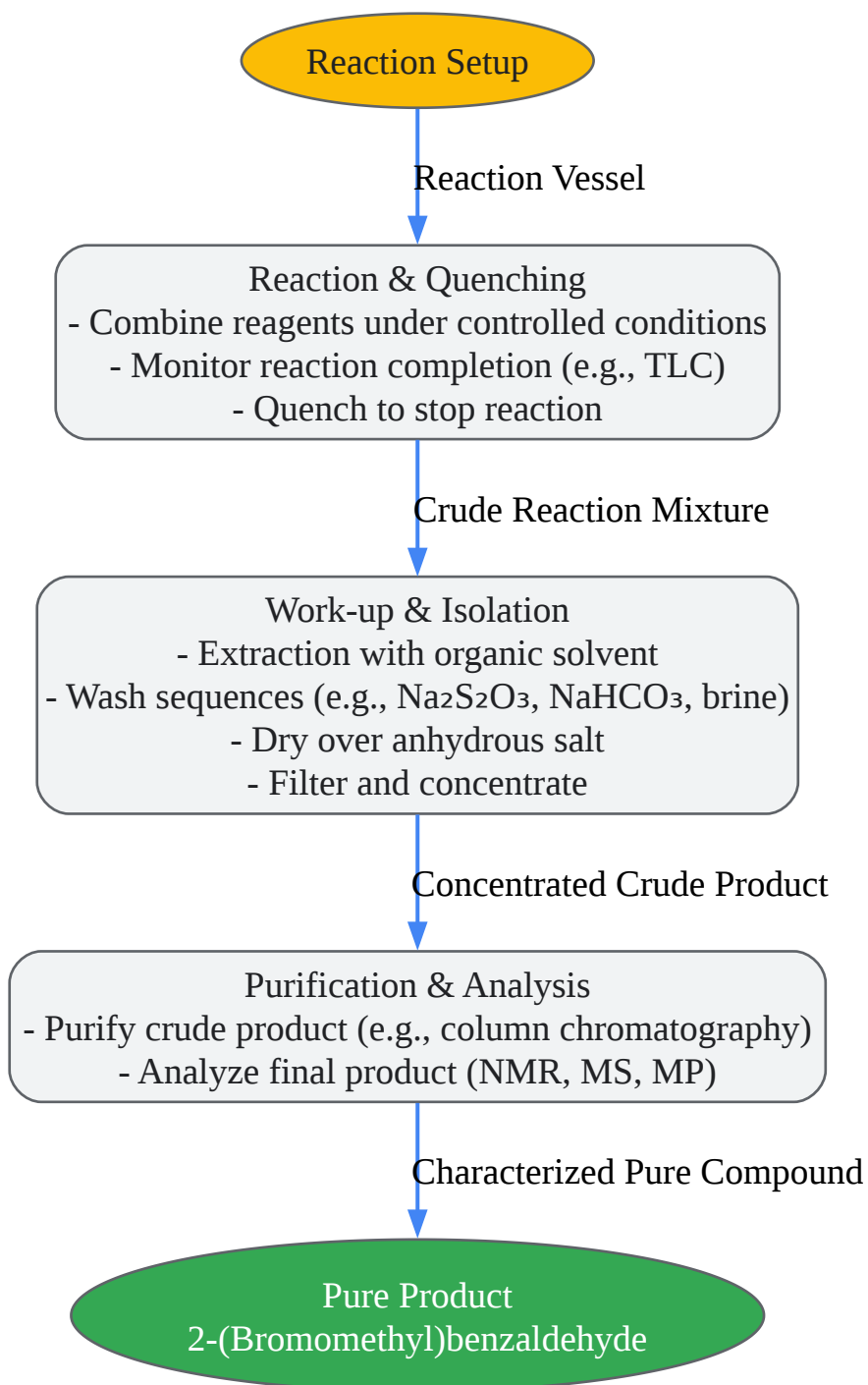
Table 2: Characterization of 2-(Bromomethyl)benzaldehyde

Property	Description
IUPAC Name	2-(Bromomethyl)benzaldehyde [3]
CAS Registry Number	60633-91-2 [3]
Molecular Formula	C ₈ H ₇ BrO [3]
Molecular Weight	199.05 g/mol [3]
SMILES	<chem>c1ccc(c(c1)CBr)C=O</chem> [3]

The core challenge is that the searched literature describes synthetic methods for other brominated compounds, such as 2-Bromo-4-methylbenzaldehyde [4] [5], but does not provide a procedure for the bromination of the methyl group in 2-methylbenzaldehyde.

Proposed Generic Reaction Workflow

The synthesis you are inquiring about is a classic **benzylic bromination**. The following diagram outlines the general two-stage workflow for this type of reaction, from setup to final product isolation. Note that specific reaction conditions need to be sourced from dedicated chemical literature.



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Recommendations for Protocol Development

To obtain the detailed experimental protocol you need, I suggest the following steps:

- **Consult Specialized Databases:** Search dedicated synthetic chemistry databases like **Reaxys** and **SciFinder**. These platforms are invaluable for finding specific published procedures.
- **Refine Your Search Strategy:** Use key reaction terms such as "**benzylic bromination of o-tolualdehyde**," "**side-chain bromination**," or "**synthesis of 2-(bromomethyl)benzaldehyde**" in your literature search.
- **Evaluate Reaction Conditions:** When you find a procedure, pay close attention to the brominating agent (e.g., N-Bromosuccinimide (NBS) is common), the initiator used (e.g., radical initiators like AIBN or light), the solvent, temperature, and reaction time.
- **Prioritize Safety:** Benzylic bromination reactions often involve reactive reagents and can be exothermic. A comprehensive risk assessment and appropriate safety precautions are essential.

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References

1. - 2 - Wikipedia Methylbenzaldehyde [en.wikipedia.org]
2. Benzaldehyde, 2-methyl- - the NIST WebBook [webbook.nist.gov]
3. 2-(bromomethyl)benzaldehyde ,60633-91-2 [chemcd.com]
4. -Bromo-4- 2 - chemicalbook methylbenzaldehyde synthesis [chemicalbook.com]
5. -Bromo-4- 2 | CAS#:24078-12-4 | Chemsrvc methylbenzaldehyde [chemsrc.com]

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